

# Cefcapene pivoxil hydrochloride hydrate decomposition products identification

**Author:** Smolecule Technical Support Team. **Date:** February 2026

## Compound Focus: Cefcapene Pivoxil Hydrochloride Hydrate

CAS No.: 147816-24-8

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## Stability-Indicating HPLC Analysis Method

A peer-reviewed study provides a specific and validated HPLC method for separating Cefcapene Pivoxil from its degradation products [1] [2]. This method is suitable for quantitative determination and kinetic studies.

- **Chromatographic Conditions:**
  - **Column:** Lichrospher RP-18 (250 mm × 4.6 mm, 5 μm)
  - **Mobile Phase:** Acetonitrile and a mixture of citric acid (10 mmol L<sup>-1</sup>) and potassium chloride (18 mmol L<sup>-1</sup>) in a **45:55** volume ratio. The pH of the aqueous mixture is **2.36** [1].
  - **Flow Rate:** 1 mL min<sup>-1</sup>
  - **Detection Wavelength:** 270 nm
  - **Column Temperature:** 30 °C
  - **Retention Time:** Approximately **3.84 minutes** for Cefcapene Pivoxil [1]
- **Method Validation:** The method was validated for parameters such as selectivity, linearity, accuracy, and precision. The calibration curve was linear in the range of **20–240 mg L<sup>-1</sup>** (r = 0.9992) [1].

## Forced Degradation and Decomposition

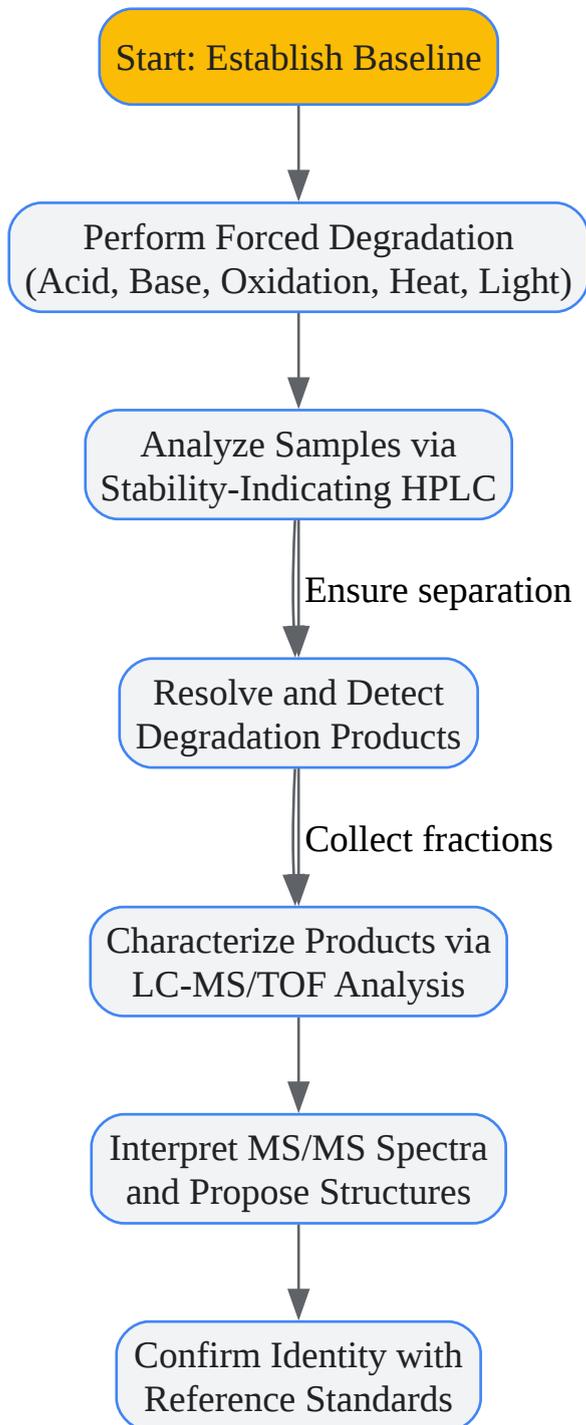
Cefcapene Pivoxil, like other cephalosporins, is susceptible to degradation under various stress conditions. The table below summarizes the degradation behavior observed in the study [1].

Stress Condition	Details	Degradation (%)	Peak Purity
Acidic Hydrolysis	0.5 mol L <sup>-1</sup> HCl, 363 K, 240 min	56.4%	100.00
Oxidative Degradation	30% H <sub>2</sub> O <sub>2</sub> , 343 K, 310 min	88.7%	98.79
Thermal Degradation (Solid)	373 K, 28 days	9.4%	100.00
Thermal Degradation (Solid)	393 K, 28 days	30.9%	100.00
Radiolytic Degradation	25 kGy dose	1.7%	99.98

The study confirms that the method effectively separates the drug from its degradants, with peak purity remaining high under all conditions [1]. A separate study on a related cephalosporin (Cefditoren Pivoxil) found it was most susceptible to hydrolytic degradation (acidic, alkaline, and neutral conditions) but stable under photolytic and thermal stress [3]. This suggests hydrolysis is a key degradation pathway for this class of prodrugs.

## Suggested Workflow for Identification

To identify unknown decomposition products, you can follow a logical workflow that builds upon the HPLC method.



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For characterization, the research on Cefditoren Pivoxil used **Liquid Chromatography-Mass Spectrometry/Time of Flight (LC-MS/TOF)** in positive electrospray ionization (ESI) mode to characterize unknown degradation products based on their accurate masses and fragmentation patterns [3]. You would need to employ a similar orthogonal technique.

## Key Troubleshooting and FAQs

- **Inadequate Separation of Peaks:** If degradant peaks are not well-resolved from the main peak or from each other, check the mobile phase pH and buffer concentration. The cited method uses a specific citrate/potassium chloride buffer at pH 2.36, which is critical for achieving good resolution and peak symmetry [1].
- **Low Degradation Yield:** If degradation is less than 5-10%, the degradation products might not be detectable in sufficient quantity for identification. Optimize stress conditions (e.g., higher temperature, stronger acid/base, longer exposure time) to achieve about 10-15% degradation [3] [1].
- **Handling and Storage:** **Cefcapene Pivoxil Hydrochloride Hydrate** should be stored **desiccated** at **-20°C** to maintain stability [4]. The compound is reported to be unstable in solution, so prepare fresh solutions for analysis [5].

## Research Insights and Limitations

- The  $\beta$ -lactam ring, common to all cephalosporins, is particularly susceptible to hydrolysis. The degradation products can sometimes cause side effects, which is why their identification is crucial for drug safety [3].
- While the search results provide a robust method for *separating* decomposition products, they do not contain a full profile (e.g., structures, molecular formulas) of the specific degradation products for Cefcapene Pivoxil.

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**Address:** Ontario, CA 91761, United States  
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